Application Notes and Protocols: Strontium Sulfate in Bone Tissue Engineering and Regeneration

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Compound of Interest	
Compound Name:	*Strontium sulfate*
CAS No.:	*7759-02-6*
Cat. No.:	*B048449*

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Introduction and Application Notes

Bone tissue engineering aims to repair and regenerate damaged or lost bone tissue by combining biomaterials, cells, and bioactive factors. An ideal biomaterial should be biocompatible, biodegradable, and osteoinductive, actively promoting new bone growth. Strontium (Sr), a trace element found in bone, has emerged as a potent therapeutic agent due to its unique dual-action mechanism: it simultaneously stimulates bone formation by osteoblasts and inhibits bone resorption by osteoclasts.[1][2][3]

Strontium is frequently incorporated into biomaterials as **strontium sulfate**, often in composite scaffolds with calcium sulfate (CaS).[4][5] Strontium-containing calcium sulfate (Sr-CaS) scaffolds have demonstrated excellent biocompatibility and bioactivity.[6][7] The release of strontium ions from these scaffolds directly influences local bone cell populations to enhance regeneration.[6] Mechanistically, strontium ions activate multiple intracellular signaling pathways that govern bone metabolism. Key pathways include the Calcium-Sensing Receptor

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(CaSR), TGF-β/Smad, Wnt/β-catenin, and MAPK signaling cascades, which collectively upregulate osteogenic gene expression and control the balance of bone remodeling.[4][6][8][9][10]

These application notes provide a summary of the quantitative effects of **strontium sulfate**, its mechanisms of action, and detailed protocols for its evaluation in bone tissue engineering contexts.

Data Presentation: Efficacy and Properties of Strontium Sulfate Scaffolds

The following tables summarize the quantitative data on the effects of **strontium sulfate**-containing biomaterials from various in vitro and in vivo studies.

Table 1: In Vitro Efficacy of **Strontium Sulfate**-Containing Scaffolds

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Parameter	Material/Cell Type	Strontium Concentration	Key Findings	Citations
Optimal Concentration	Strontium Ranelate on hMSCs	0.21 - 21.07 µg/mL	Enhanced osteoblastic differentiation. Higher concentrations showed delayed or inhibitory effects.	[11]
Strontium-doped Bioglass	> 1 mM	Generally stimulates osteogenesis. Effective range recommended below 500 mM.	[12]	
Strontium Chloride on MC3T3-E1	1.0 mM - 3.0 mM	Significantly increased osteoblast-related gene expression (Runx2, BSP, OCN).	[10][13]	
Cellular Proliferation	Strontium Ranelate on Osteoblasts	0.12 mM & 0.5 mM	Increased cell proliferation on various titanium substrates.	[14]
Sr-CaS on BMSCs	5% and 10% (w/w)	Did not significantly affect proliferation, suggesting low toxicity.	[6][9]	

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Osteogenic Markers	Sr-CaS on BMSCs	5% and 10% (w/w)	Dramatically upregulated mRNA expression of RUNX2, Osterix, ALP, OCN, and BSP.	[6][9]
Strontium Ranelate on hMSCs	Optimal range	Cbfa1 (RUNX2) expression detected earlier (day 4 vs. day 14 in control).	[11]	
Strontium on Osteoblasts	1 mM - 2 mM	Increased RUNX2/CBFA1 expression and enhanced OPG mRNA expression by up to 200%.	[15]	
Mineralization	Strontium Ranelate on Osteoblasts	0.5 mM	Significantly increased dose-dependent formation of mineralized matrix.	[14]
Sr-CaS on BMSCs	5% and 10% (w/w)	Accelerated osteogenic differentiation and mineralization in vitro.	[6][9]	

Table 2: Physicochemical and In Vivo Properties of **Strontium Sulfate** Scaffolds

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Parameter	Material	Strontium Concentration	Key Findings	Citations
Mechanical Properties	Sr-Calcium Sulfate	0% - 2% (w/w)	Compressive strength decreased from 36.65 MPa (0% Sr) to 20.56 MPa (2% Sr).	[5]
3D Printed Sr-Calcium Silicate	Not specified	Compressive strength was 2-times higher than that of pure calcium silicate scaffolds.		[16]
Degradation & Ion Release	Sr-Calcium Sulfate	0.1% - 2% (w/w)	Weight loss became more rapid with increasing Sr concentration after 4 weeks.	[5]
Sr-CS/PAA Composite	Not specified	Slower degradation rate compared to non-Sr composites (~20% less mass loss).		[7]
3D Printed Sr-Calcium Silicate	Not specified	Sustained release of Si and Sr ions. Sr ion concentration in SBF was ~0.60 mM.		[16]

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In Vivo Bone Formation	Sr-CaS in Rat Tibial Defect	5% and 10% (w/w)	Significantly increased Bone Mineral Density (BMD), Bone Volume Fraction (BV/TV), and trabecular thickness.	[6][9]
Sr-CaSi Granules in Rabbit Femur Defect	Not specified	Resulted in complete bone healing and reconstruction compared to empty defects.	[17]	
Sr-N-MBG in Osteoporotic Rat	Not specified	Improved new bone formation and vessel formation in a dose-dependent manner.	[18]	

Signaling Pathways and Mechanisms of Action

Strontium sulfate enhances bone regeneration by modulating a complex network of signaling pathways within bone cells.

Calcium-Sensing Receptor (CaSR) Pathway

Strontium ions (Sr^{2+}) act as agonists for the Calcium-Sensing Receptor (CaSR), a G-protein coupled receptor expressed on osteoblasts and osteoclasts.[4] Activation of CaSR by strontium triggers downstream signaling cascades, including the MAPK/ERK and PI3K/Akt pathways, which promote osteoblast replication and survival.[4][8][19][20]

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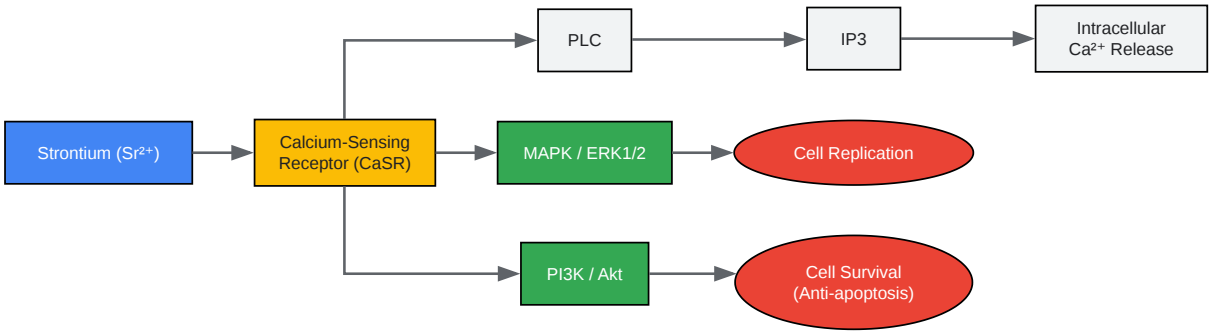

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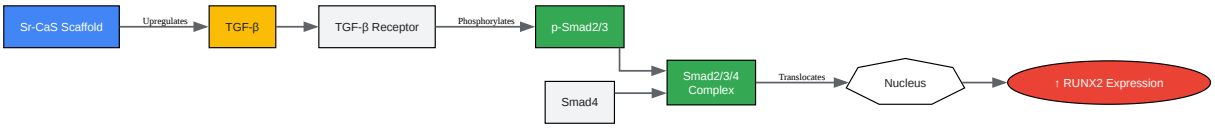
Caption: Strontium activates the CaSR pathway to promote osteoblast replication and survival.

TGF-β/Smad Pathway

Strontium-containing calcium sulfate (Sr-CaS) has been shown to upregulate the expression of Transforming Growth Factor-beta (TGF-β).[6][9] TGF-β binds to its receptor, leading to the phosphorylation and activation of Smad2 and Smad3. These activated Smads then form a complex with Smad4, translocate to the nucleus, and act as transcription factors to increase the expression of key osteogenic genes like RUNX2.[6][21][22]



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Caption: Sr-CaS promotes osteogenesis by activating the canonical TGF-β/Smad signaling pathway.

RANKL/OPG Pathway

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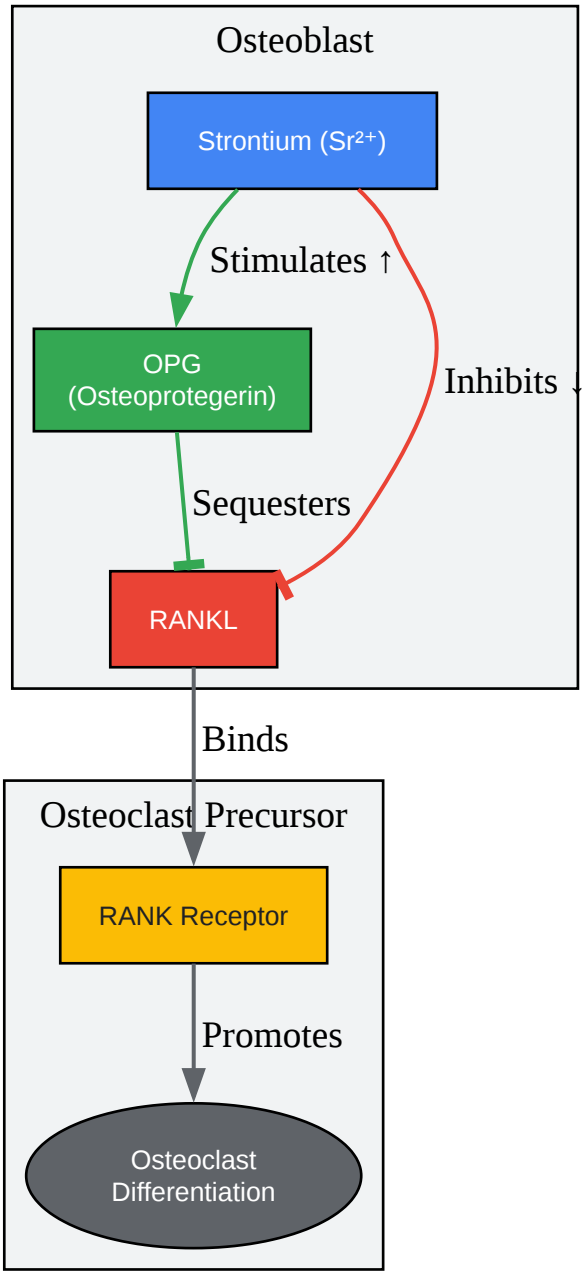
Strontium modulates the critical balance between bone formation and resorption by influencing the RANKL/OPG axis in osteoblasts. It enhances the expression of Osteoprotegerin (OPG), a decoy receptor that inhibits osteoclast differentiation, while simultaneously suppressing the expression of Receptor Activator of Nuclear Factor kappa-B Ligand (RANKL).[2][15][23] This shifts the OPG/RANKL ratio in favor of bone formation, thereby reducing osteoclast activity.[15][16]



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Caption: Strontium inhibits osteoclastogenesis by increasing OPG and decreasing RANKL expression.

Experimental Protocols

The following protocols provide detailed methodologies for the fabrication and evaluation of **strontium sulfate**-containing scaffolds for bone regeneration.

Protocol 1: Fabrication of Strontium-Doped Calcium Sulfate (Sr-CaS) Scaffold

This protocol describes a hydrothermal method for synthesizing Sr-α-CaS hemihydrate powder, which can then be used to form a solid scaffold.[24]

Caption: Workflow for the hydrothermal synthesis of Sr-CaS scaffolds.

Methodology:

- Reagent Preparation: Prepare aqueous solutions of Calcium Chloride ($CaCl_2$) and Potassium Sulfate (K_2SO_4). Prepare a composite crystallizer solution containing sodium citrate, aluminum sulfate, and succinic acid in a 1:1:1 mass ratio.[24]
- Initial Mixing: In a sealed hydrothermal reaction vessel, mix the $CaCl_2$ and K_2SO_4 solutions at a 1:1 molar ratio with even stirring.[24]
- Crystallizer Addition and pH Adjustment: Add the composite crystallizer to the vessel at a dosage of 5% of the total mass of $CaCl_2$ and K_2SO_4. Adjust the pH of the mixture to 5 using dilute HCl.[24]
- Hydrothermal Synthesis: Seal the vessel and conduct the hydrothermal reaction for 4 hours at 80°C with stirring at 300 r/min. This produces α-calcium sulfate hemihydrate (α-CaS).[24]
- Strontium Doping: To create Sr-CaS, add a predetermined amount of Strontium Chloride ($SrCl_2$) to the initial reaction mixture to achieve the desired molar substitution of Ca with Sr (e.g., 5% or 10%).

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- Washing and Collection: After the reaction, allow the vessel to cool. Collect the resulting precipitate by filtration. Wash the powder thoroughly with deionized water and then with ethanol to remove any unreacted precursors.

- Drying and Scaffold Fabrication: Dry the synthesized Sr-CaS powder in an oven. The powder can then be mixed with a suitable liquid (e.g., deionized water or a polymer solution) to form a paste, which is then cast into a mold of the desired scaffold geometry and allowed to set. [25]

Protocol 2: In Vitro Assessment of Osteogenic Differentiation

This section details key assays to evaluate the bioactivity of Sr-CaS scaffolds using osteoblast or mesenchymal stem cell (MSC) cultures.

ALP is an early marker of osteoblast differentiation. This colorimetric assay quantifies its enzymatic activity.

Caption: Workflow for determining Alkaline Phosphatase (ALP) activity.

Methodology:

- Cell Seeding: Seed rat bone marrow-derived mesenchymal stromal cells (rBMSCs) onto the test scaffolds (e.g., 25 wt% SrCS/SF) placed in a multi-well culture plate at a density of $5x10^3$ cells per scaffold.[25]

- Culture: Culture the cells in an osteogenic induction medium for desired time points (e.g., 4, 7, and 10 days).

- Cell Lysis: At each time point, wash the cells with PBS and incubate with 400 µL of lysis buffer at 37°C for 4 hours to release intracellular proteins.[25]

- Enzymatic Reaction: Transfer the cell lysate to a new plate. Add a p-nitrophenyl phosphate (pNPP) substrate solution according to the manufacturer's instructions (e.g., Beyotime, China).[25]

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- Quantification: Measure the absorbance of the yellow p-nitrophenol product at 405 nm using a microplate reader. Calculate the ALP concentration based on a standard curve.
- Normalization: Determine the total protein concentration in each lysate sample using a BCA or Bradford protein assay. Express the final results as ALP activity normalized to total protein content.

ARS staining is used to visualize and quantify calcium deposits, a hallmark of late-stage osteogenic differentiation and matrix mineralization.[26][27]

Caption: Workflow for Alizarin Red S staining to assess matrix mineralization.

Methodology:

- Cell Culture: Culture cells on scaffolds in an osteogenic medium for 21 to 28 days to allow for matrix mineralization.[14]
- Fixation: Aspirate the culture medium, wash gently with PBS, and fix the cells with 10% formaldehyde for 15-30 minutes at room temperature.[27]
- Staining: Wash the fixed cells three times with distilled water. Add 2% Alizarin Red S solution (pH adjusted to 4.1-4.3) to cover the cell monolayer and incubate for 20 minutes at room temperature.[14][26][28]
- Visualization: Carefully remove the ARS solution and wash the cells four times with deionized water to remove non-specific staining. Visualize the orange-red calcium deposits using a bright-field microscope.[14][27]
- Quantification (Optional): To quantify mineralization, add a 10% (w/v) cetylpyridinium chloride (CPC) solution to each well to destain the matrix. Incubate with shaking for 15-30 minutes. Transfer the supernatant and measure its absorbance at a wavelength between 405-550 nm. [14][26]

Western blotting is used to detect and quantify the expression of specific proteins, such as the key osteogenic transcription factor RUNX2 and the late-stage marker Osteocalcin (OCN).[29] [30]

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Caption: Workflow for Western Blot analysis of osteogenic protein markers.

Methodology:

- Protein Extraction: After culturing cells on scaffolds for the desired time (e.g., 7 or 14 days), wash with cold PBS and lyse the cells using a lysis buffer (e.g., RIPA buffer) containing protease and phosphatase inhibitors.[31][32]
- Quantification: Determine the total protein concentration of each lysate using a BCA assay to ensure equal loading.
- Gel Electrophoresis: Separate equal amounts of protein (e.g., 20-30 µg) on an SDS-polyacrylamide gel.
- Transfer: Transfer the proteins from the gel to a polyvinylidene difluoride (PVDF) membrane.
- Antibody Incubation:
  - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour.
  - Incubate the membrane with primary antibodies against RUNX2 or OCN overnight at 4°C. [29][33]
  - Wash the membrane and incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.
- Detection: Wash the membrane again and apply an enhanced chemiluminescence (ECL) substrate. Capture the signal using a digital imaging system. Re-probe the membrane with an antibody for a loading control (e.g., β-actin or GAPDH) to normalize the results.

Protocol 3: In Vivo Assessment in a Rat Femoral Defect Model

This protocol provides a general framework for evaluating the in vivo bone regeneration capacity of Sr-CaS scaffolds in a critical-sized rat femoral defect model. All animal procedures must be approved by an Institutional Animal Care and Use Committee (IACUC).

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Caption: Workflow for an in vivo rat femoral defect model to test bone regeneration.

Methodology:

- Animal Model: Use adult male Sprague-Dawley rats (250-300g).
- Anesthesia and Surgical Preparation: Anesthetize the rat using an appropriate method (e.g., isoflurane inhalation). Shave the lateral aspect of the thigh and sterilize the skin with povidone-iodine and alcohol.
- Creation of Femoral Defect: Make a longitudinal incision on the lateral side of the thigh to expose the femur. Carefully retract the muscles. Using a low-speed dental burr with constant saline irrigation, create a critical-sized cylindrical defect (e.g., 5 mm in length and full cortical thickness) in the mid-diaphysis of the femur.[6]
- Scaffold Implantation: Gently press-fit the sterilized Sr-CaS scaffold into the defect. For control groups, the defect can be left empty or filled with a non-doped calcium sulfate scaffold.
- Closure and Post-operative Care: Reposition the muscles and close the wound in layers using sutures. Administer post-operative analgesics as per veterinary guidelines and monitor the animals for signs of pain or infection.
- Endpoint Analysis: At predetermined time points (e.g., 8 or 12 weeks post-surgery), euthanize the animals.
- Ex-Vivo Analysis:
  - Micro-Computed Tomography (Micro-CT): Harvest the femurs and fix them in 10% neutral buffered formalin. Perform micro-CT scans to quantitatively assess new bone formation, including Bone Mineral Density (BMD), Bone Volume/Total Volume (BV/TV), trabecular thickness, and trabecular spacing.[6][9]
  - Histology: After scanning, decalcify the bone samples, embed them in paraffin, and section them. Stain the sections with Hematoxylin and Eosin (H&E) to observe tissue morphology and cell infiltration, and with Masson's Trichrome to visualize collagen deposition and new bone matrix.[6]

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